

# physical properties of 1-Fluoro-4-iodobenzene

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## Compound of Interest

Compound Name: 1-Fluoro-4-iodobenzene

Cat. No.: B1293370

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An In-depth Technical Guide to the Physical Properties of **1-Fluoro-4-iodobenzene**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **1-Fluoro-4-iodobenzene** (CAS No: 352-34-1), a key reagent and building block in organic synthesis and medicinal chemistry. The information presented is intended to support laboratory research, process development, and safety assessments.

## Core Physical and Chemical Properties

**1-Fluoro-4-iodobenzene** is an aromatic halide compound with the chemical formula  $C_6H_4FI$ .<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup><sup>[4]</sup> Its structure, featuring both a fluorine and an iodine atom on a benzene ring, imparts unique reactivity and physical characteristics relevant to its application in cross-coupling reactions and as a precursor for radiolabeled compounds.<sup>[1]</sup>

## Quantitative Data Summary

The physical properties of **1-Fluoro-4-iodobenzene** have been determined by various analytical methods. The following tables summarize the key quantitative data available in the literature. It is important to note the observed discrepancies in reported melting points, which may be attributable to differences in sample purity or measurement conditions.

Table 1: General and Molar Properties

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>4</sub> FI	[1][2][3][4]
Molecular Weight	222.00 g/mol	[1][4][5][6][7]
Appearance	Colorless to light yellow liquid	[1][8][9]
Pale yellow/yellowish crystalline solid		
CAS Number	352-34-1	[1][2][3][4][5][7][8][10][11]

Table 2: Thermodynamic and Physical Constants

Property	Value	Conditions	Source(s)
Melting Point	-20 °C to -27 °C	(lit.)	[1][2][3][6][7][11][12]
39.00 °C			
Boiling Point	182-184 °C	(lit.)	[1][2][3][7][8]
183 °C			
205.00 °C			
Density	1.925 g/mL	at 25 °C (lit.)	[1][2][3][7][11][12]
1.9001 g/cm <sup>3</sup>	at 25.00 °C		
Refractive Index	1.583	n <sub>20</sub> /D (lit.)	[1][6][7]
1.5815-1.5845	at 20 °C	[9]	
Flash Point	68 °C	Closed Cup	[2][3][7][12]
68.3 °C			

## Solubility Profile

The solubility of a compound is a critical parameter for reaction setup, purification, and formulation. **1-Fluoro-4-iodobenzene** exhibits solubility characteristics typical of a halogenated

aromatic compound.

- **Water Solubility:** It is reported to be insoluble or poorly soluble in water due to its hydrophobic aromatic ring.[\[1\]](#)[\[10\]](#)
- **Organic Solvents:** It demonstrates good solubility in common organic solvents such as ethanol, acetone, and benzene. The presence of halogen atoms introduces some polarity, which can enhance its solubility in certain polar organic solvents compared to non-halogenated aromatic hydrocarbons.

## Experimental Protocols for Property Determination

The data presented in this guide are derived from standard laboratory procedures. The Organisation for Economic Co-operation and Development (OECD) publishes a comprehensive set of internationally recognized guidelines for testing the physical-chemical properties of chemicals, which serve as a foundation for these methods.[\[1\]](#)[\[6\]](#)[\[7\]](#)[\[11\]](#) Below are outlines of the typical experimental protocols used to determine the key physical properties of a liquid chemical like **1-Fluoro-4-iodobenzene**.

### Melting Point Determination (Thiele Tube Method)

This method is suitable for determining the melting point of a solid or the freezing point of a liquid.

- **Sample Preparation:** A small amount of the finely powdered solid compound is packed into a capillary tube, which is sealed at one end.[\[4\]](#)[\[8\]](#)[\[13\]](#) For a liquid like **1-Fluoro-4-iodobenzene**, the sample would be cooled until solid before packing.
- **Apparatus Setup:** The capillary tube is attached to a calibrated thermometer, ensuring the sample is level with the thermometer bulb.[\[8\]](#) This assembly is placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil).[\[8\]](#)
- **Heating and Observation:** The side arm of the Thiele tube is gently and uniformly heated, creating a convection current that ensures even temperature distribution.[\[8\]](#) Heating should be slow, approximately 1-2°C per minute, as the temperature approaches the expected melting point.[\[8\]](#)

- **Data Recording:** The temperature at which the substance begins to melt (first appearance of liquid) and the temperature at which it is completely liquid are recorded. This range provides the melting point.<sup>[14]</sup> For a pure substance, this range is typically narrow (0.5-1.0°C).

## Boiling Point Determination (Micro-scale/Thiele Tube Method)

This is a common and efficient method for determining the boiling point of a small liquid sample.<sup>[15]</sup>

- **Sample Preparation:** A small test tube is filled to a depth of about 2-3 cm with the liquid sample (**1-Fluoro-4-iodobenzene**).<sup>[16]</sup> A capillary tube, sealed at one end, is inverted and placed into the liquid.<sup>[16]</sup>
- **Apparatus Setup:** The test tube is attached to a thermometer and heated in a Thiele tube filled with a heating bath liquid.<sup>[15][16]</sup>
- **Heating and Observation:** The apparatus is heated gently. As the liquid's boiling point is approached and exceeded, a rapid and continuous stream of bubbles will emerge from the inverted capillary tube as the air inside is replaced by the substance's vapor.<sup>[15][17]</sup>
- **Data Recording:** The heat source is removed, and the apparatus is allowed to cool slowly. The boiling point is the temperature at which the stream of bubbles ceases and the liquid is drawn back into the capillary tube.<sup>[16][17]</sup> This occurs when the external pressure equals the vapor pressure of the substance.<sup>[16]</sup>

## Density Measurement (Pycnometer Method)

The density of a liquid can be accurately determined gravimetrically using a pycnometer or a graduated cylinder and an analytical balance.<sup>[18][19]</sup>

- **Mass of Empty Container:** The mass of a clean, dry pycnometer or graduated cylinder is accurately measured using an analytical balance.<sup>[19][20]</sup>
- **Mass of Container with Sample:** A known volume of the liquid (**1-Fluoro-4-iodobenzene**) is added to the container. The combined mass of the container and the liquid is then measured.<sup>[19]</sup>

- **Calculation:** The mass of the liquid is determined by subtracting the mass of the empty container from the combined mass. The density is then calculated by dividing the mass of the liquid by its volume (Density = Mass/Volume).[19][21] For highest accuracy, measurements should be performed at a constant, recorded temperature.

## Flash Point Determination (Closed-Cup Method)

The flash point is a critical safety parameter indicating the lowest temperature at which a liquid's vapors will ignite with an ignition source.[3] Closed-cup methods are generally preferred for their precision and for simulating contained environments.[9] The Pensky-Martens closed-cup test (e.g., ASTM D93) is a standard procedure.[2][5][9]

- **Sample Preparation:** A specified volume of the sample (e.g., 75 mL for ASTM D93) is placed into the test cup of the apparatus.[3]
- **Heating:** The sample is heated at a slow, constant, and specified rate while being stirred.[9]
- **Ignition Test:** At regular temperature intervals, an ignition source (a small flame) is introduced into the vapor space above the liquid.[9]
- **Data Recording:** The flash point is the lowest temperature, corrected for barometric pressure, at which the application of the ignition source causes the vapors to ignite momentarily (flash).[2][3]

## Solubility Determination (Qualitative)

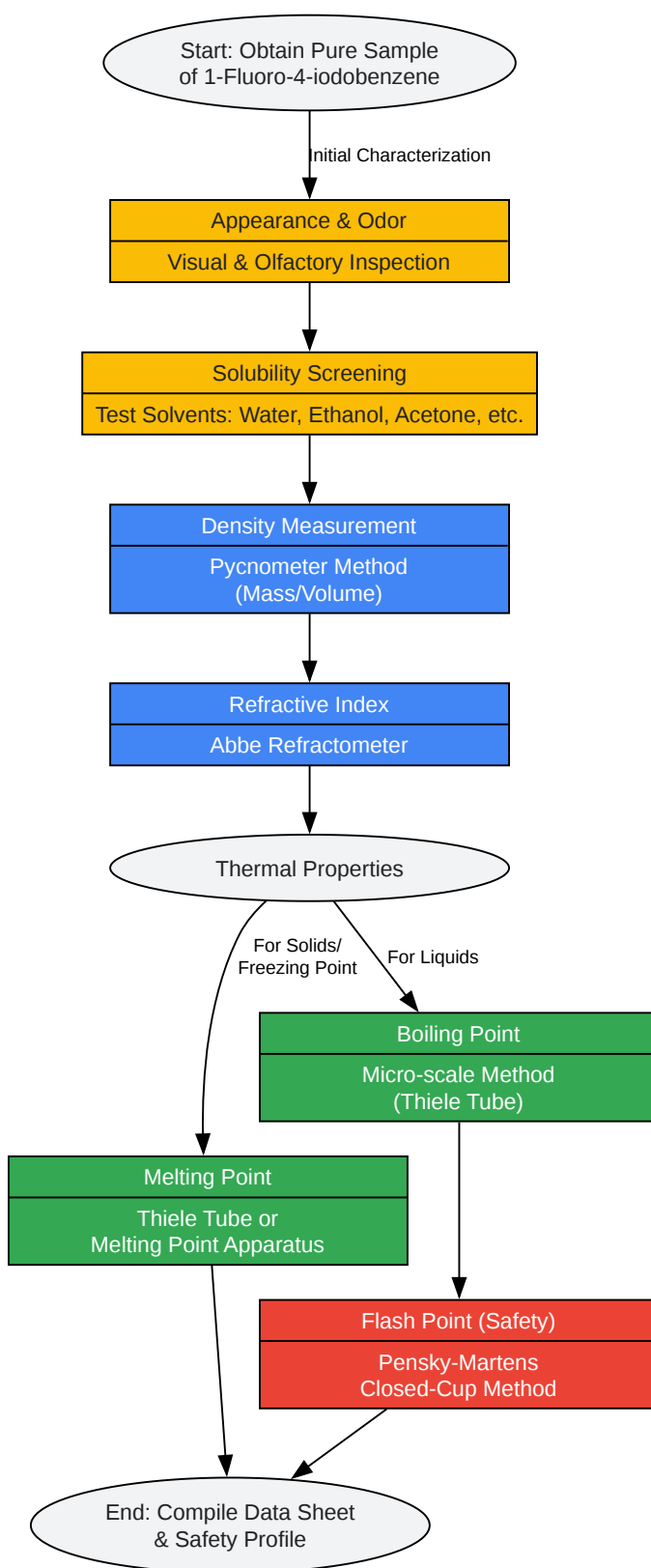
This protocol provides a qualitative assessment of a compound's solubility in various solvents.[22][23][24]

- **Sample Preparation:** A small, measured amount of the solute (e.g., 25 mg of **1-Fluoro-4-iodobenzene**) is placed into a test tube.[22]
- **Solvent Addition:** A small volume (e.g., 0.75 mL) of the chosen solvent (e.g., water, ethanol, acetone) is added in portions.[22][23]
- **Observation:** After each addition, the tube is vigorously shaken for a set period (e.g., 10-30 seconds).[23][25] The mixture is then allowed to stand and observed.

- Classification: The compound is classified as soluble if a homogeneous solution forms, insoluble if it remains as a separate phase, or partially soluble if a significant portion dissolves.[\[25\]](#)

## Workflow for Physical Property Characterization

The determination of a compound's physical properties follows a logical progression of standardized tests. The workflow ensures that fundamental characteristics are identified, which informs handling, safety procedures, and application in research.



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Caption: Workflow for the Physical Characterization of **1-Fluoro-4-iodobenzene**.

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## References

- 1. OECD Guidelines for the Testing of Chemicals - Wikipedia [en.wikipedia.org]
- 2. precisionlubrication.com [precisionlubrication.com]
- 3. delltech.com [delltech.com]
- 4. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 5. ASTM D93 | Flash Point by Pensky-Martens Closed Cup Tester [ayalytical.com]
- 6. search.library.brandeis.edu [search.library.brandeis.edu]
- 7. oecd.org [oecd.org]
- 8. Melting Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 9. Flash Point by Pensky-Martens Closed Cup: ASTM D93 Standard Tests - The ANSI Blog [blog.ansi.org]
- 10. scimed.co.uk [scimed.co.uk]
- 11. OECD Guidelines for the Testing of Chemicals: Physical-chemical properties | ENvironmental inFOrmation [enfo.hu]
- 12. Measuring density | Class experiment | RSC Education [edu.rsc.org]
- 13. byjus.com [byjus.com]
- 14. pennwest.edu [pennwest.edu]
- 15. chem.libretexts.org [chem.libretexts.org]
- 16. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 17. uomus.edu.iq [uomus.edu.iq]
- 18. mt.com [mt.com]
- 19. chem.libretexts.org [chem.libretexts.org]
- 20. scribd.com [scribd.com]
- 21. homesciencetools.com [homesciencetools.com]



- 22. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 23. scribd.com [scribd.com]
- 24. researchgate.net [researchgate.net]
- 25. saltise.ca [saltise.ca]
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